

MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan stability problems

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Compound Focus: MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

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Chemical Identity & Storage

The table below summarizes the core identity and supplier-recommended storage conditions for **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan**.

Property	Description
CAS Number	2414254-51-4 [1] [2] [3]
Molecular Formula	C ₅₅ H ₆₀ FN ₉ O ₁₃ [1] [2] [4]
Molecular Weight	1074.12 g/mol [1] [2] [4]
Primary Storage (Powder)	-20°C for 3 years; 4°C for 2 years (sealed, dry) [2] [4] [5].
Primary Storage (Solution)	-80°C for 6 months; -20°C for 1 month (sealed, dry) [2] [4] [5].
Shipping Condition	Ambient temperature (stable for a few days during transit) [4] [5].

Stability & Handling FAQs

Here are answers to common questions regarding the stability and handling of this ADC drug-linker conjugate.

Q1: What are the critical stability risks for this compound? The primary stability risks are exposure to **moisture** and **inappropriate storage temperatures**. The product must be stored in a **sealed and protected environment** to avoid degradation caused by moisture absorption [4] [5]. Repeated freeze-thaw cycles of stock solutions should also be minimized [2].

Q2: How should I prepare and store stock solutions? It is highly recommended to use freshly opened, anhydrous DMSO to prepare stock solutions, as hygroscopic DMSO can significantly impact solubility and compound stability [2].

- **Solubility in DMSO:** 100 mg/mL (93.10 mM) [2].
- **Preparation:** Once prepared, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles [2] [5].
- **Storage:** Store aliquots at **-80°C for 6 months or -20°C for 1 month** in a sealed container [2] [4].

Q3: Are there any specific handling precautions? Yes. This compound is intended for **research use only** and is not for human consumption [1] [2] [4]. Standard laboratory safety practices should be followed when handling, including the use of personal protective equipment (PPE).

Troubleshooting Guide

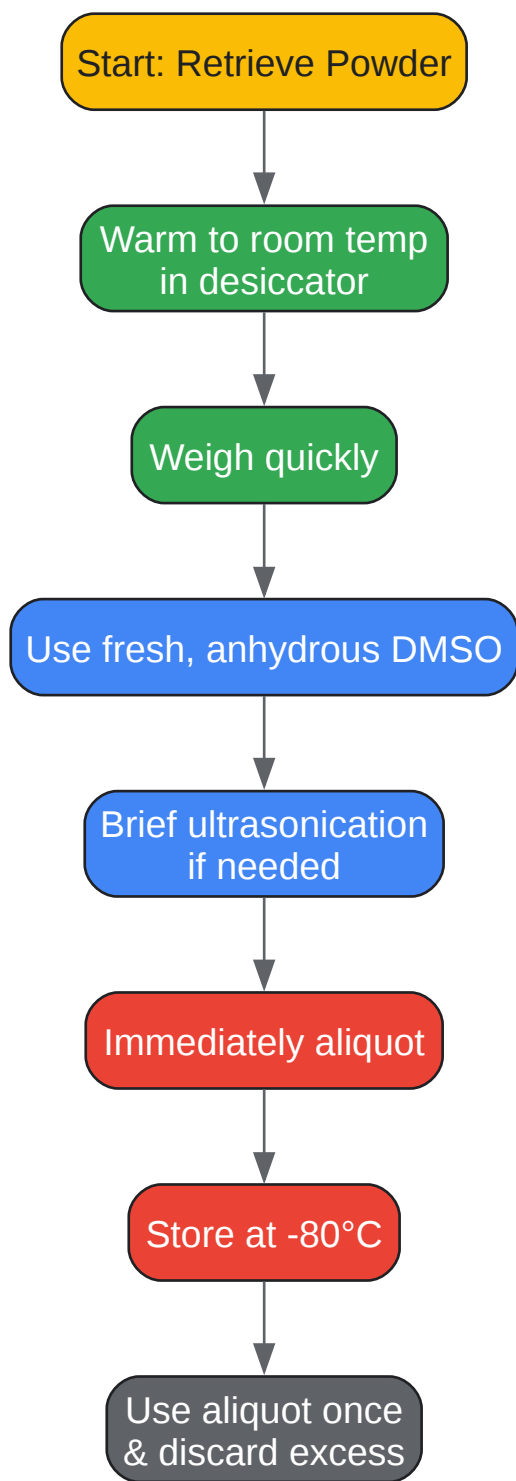
Use this guide to diagnose and address common experimental issues.

Problem	Possible Cause	Suggested Solution
Low Solubility	Solvent quality, old DMSO.	Use freshly opened, anhydrous DMSO . Gently warm and use brief ultrasonication to aid dissolution [2] [4].
Unexpected HPLC/Analysis Results	Compound degradation, unstable solution.	Verify storage conditions of both powder and stock solutions. Prepare a fresh stock solution from a properly stored powder aliquot. Ensure analytical methods are compatible [6].

Problem	Possible Cause	Suggested Solution
Loss of Biological Activity	Repeated freeze-thaw cycles, improper storage.	Always aliquot stock solutions . Avoid using a master stock for daily experiments. Confirm storage temperature is consistently maintained [2].

Experimental Workflow for Stable Reconstitution

The following diagram outlines the recommended workflow for handling this compound to ensure maximum stability throughout your experiment.



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Experimental Protocol: Preparing a Working Solution for In Vivo Studies

This protocol describes how to prepare a 2.5 mg/mL working solution suitable for animal studies using a corn oil-based formulation [4] [5].

Materials:

- **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** powder stored at -20°C
- Anhydrous DMSO
- Corn oil
- Sterile saline

Method:

- **Prepare DMSO Stock Solution:**
 - Briefly centrifuge the vial of compound powder to bring the contents to the bottom.
 - Calculate the volume needed for a **25 mg/mL stock solution** in DMSO. For example, to make 1 mL, add 40 µL of DMSO per 1 mg of powder.
 - Vortex and/or briefly sonicate the mixture until the solid is fully dissolved, resulting in a clear solution.
- **Prepare In Vivo Working Solution:**
 - Use the formulation: **DMSO : Corn oil = 10 : 90** [4] [5].
 - For 1 mL of a 2.5 mg/mL working solution:
 - Add **100 µL** of the 25 mg/mL DMSO stock solution to **900 µL** of corn oil.
 - Vortex the mixture thoroughly until a clear or homogenous suspension is achieved.
 - The working solution should be prepared freshly and used immediately for in vivo administration.

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